

Ester-C® as a Control in Oxidative Stress Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Ester C

Cat. No.: B1168882

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing Ester-C®, a patented form of calcium ascorbate with vitamin C metabolites, as a reliable positive control in oxidative stress research. Ester-C® offers enhanced cellular retention and bioavailability compared to standard L-ascorbic acid, making it an excellent choice for consistent and reproducible experimental outcomes.

Introduction to Ester-C® in Oxidative Stress Research

Oxidative stress, an imbalance between the production of reactive oxygen species (ROS) and the body's ability to counteract their harmful effects, is implicated in a wide range of pathologies. Investigating the mechanisms of oxidative stress and the efficacy of potential therapeutics requires robust and reliable controls.

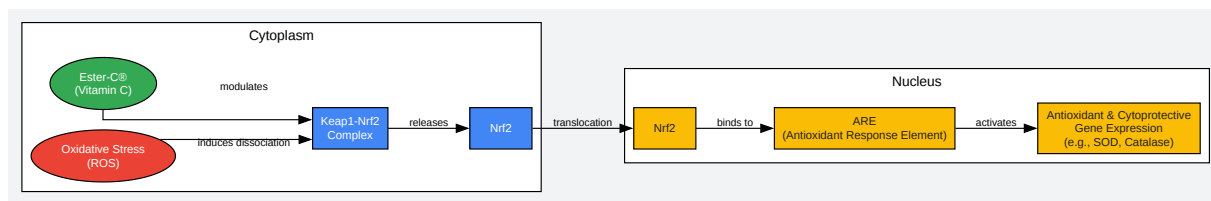
Ester-C® is a unique formulation of vitamin C that includes calcium ascorbate and naturally occurring vitamin C metabolites, most notably threonic acid.[1] This composition is reported to increase the absorption and cellular retention of vitamin C compared to L-ascorbic acid alone. [1][2] Studies have shown that Ester-C® leads to higher vitamin C concentrations in leukocytes, which are key immune cells involved in inflammatory and oxidative stress responses.[2][3] Its pH-neutral nature also results in better gastrointestinal tolerance compared

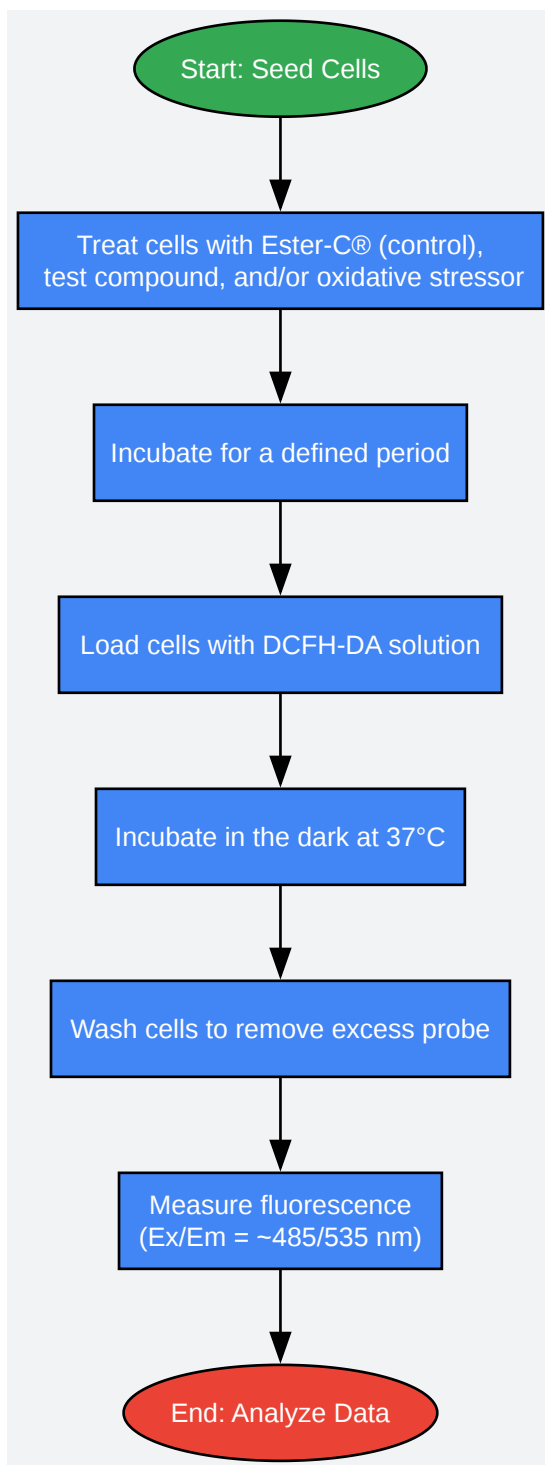
to the acidic nature of L-ascorbic acid, which is a significant advantage in both in vivo studies and for clinical applications.[1][4][5]

As an antioxidant, vitamin C functions by donating electrons to neutralize free radicals and reactive oxygen species.[6][7] It also plays a crucial role in regenerating other antioxidants, such as vitamin E.[6] Furthermore, vitamin C can modulate key signaling pathways involved in the cellular antioxidant response, most notably the Nuclear factor erythroid 2-related factor 2 (Nrf2)-antioxidant response element (ARE) pathway.[8][9][10]

Key Signaling Pathway: Nrf2-ARE Pathway

The Nrf2-ARE pathway is a primary cellular defense mechanism against oxidative stress. Under normal conditions, Nrf2 is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. In the presence of oxidative stress, Nrf2 dissociates from Keap1 and translocates to the nucleus. There, it binds to the Antioxidant Response Element (ARE) in the promoter regions of numerous antioxidant and cytoprotective genes, including those for enzymes like superoxide dismutase (SOD), catalase, and glutathione peroxidase.[8][11] Vitamin C has been shown to influence Nrf2 activation, thereby upregulating the expression of these protective enzymes.[8][10]





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